

Navigating the Safe Handling of 4-(2-Methoxyethyl)morpholine: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-(2-Methoxyethyl)morpholine

Cat. No.: B156078

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Essential safety protocols and logistical plans are critical for the safe handling of **4-(2-Methoxyethyl)morpholine** in research and development settings. While a specific Safety Data Sheet (SDS) for **4-(2-Methoxyethyl)morpholine** is not readily available, a comprehensive safety strategy can be formulated by examining data from its PubChem entry and the SDS of the closely related parent compound, morpholine. This guide provides detailed procedures for personal protective equipment, operational handling, and waste disposal to ensure the safety of laboratory personnel.

Hazard Identification and Quantitative Data

4-(2-Methoxyethyl)morpholine is classified as a substance that causes skin irritation and serious eye damage.^[1] Although detailed toxicological data is not available for this specific compound, the hazards of morpholine provide a strong basis for risk assessment. Morpholine is a flammable liquid and vapor that is harmful if swallowed or inhaled, toxic in contact with skin, and causes severe skin burns and eye damage.^{[2][3]}

For safe laboratory practices, it is essential to be aware of the key physical and chemical properties of the substance being handled. The following table summarizes the available quantitative data for **4-(2-Methoxyethyl)morpholine** and its parent compound, morpholine.

Property	4-(2-Methoxyethyl)morpholine	Morpholine
CAS Number	10220-23-2[1][4]	110-91-8[3]
Molecular Formula	C7H15NO2[1][4]	C4H9NO
Molecular Weight	145.20 g/mol [1][4]	87.12 g/mol
Boiling Point	104-105.8 °C (at 44 Torr)[5]	129 °C
Density	0.974 g/cm ³ (Predicted)[5]	1.007 g/cm ³
Flash Point	Not available	32 - 35 °C[6]
GHS Hazard Statements	H315: Causes skin irritation H318: Causes serious eye damage[1]	H226: Flammable liquid and vapour H302+H332: Harmful if swallowed or if inhaled H311: Toxic in contact with skin H314: Causes severe skin burns and eye damage[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure to **4-(2-Methoxyethyl)morpholine**. The following table outlines the required PPE for handling this chemical.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a face shield should be worn at all times. [7]
Skin Protection	A chemical-resistant laboratory coat must be worn. [7] Nitrile or neoprene gloves are recommended; however, it is crucial to check the manufacturer's glove selection guide for compatibility.
Respiratory Protection	All handling of 4-(2-Methoxyethyl)morpholine must be conducted in a certified chemical fume hood. [7] If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Experimental Protocols: Handling and Storage

Adherence to strict protocols is essential for the safe handling and storage of **4-(2-Methoxyethyl)morpholine**.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
- The storage area should be clearly labeled with the appropriate hazard warnings.

Handling

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[\[2\]](#)
- Work Area: All procedures should be performed within a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)

- **Dispensing:** When transferring the liquid, use appropriate tools such as a calibrated pipette or syringe to avoid splashes.
- **Heating:** If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.^[2]
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory.^[2] Wash hands thoroughly after handling the chemical.^[2]

Emergency Procedures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.^[7] Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.^[7] Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[7]
- **Ingestion:** Do NOT induce vomiting.^[7] Rinse the mouth with water and seek immediate medical attention.^[7]
- **Spills:** In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.^[8] For large spills, evacuate the area and contact emergency services.

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

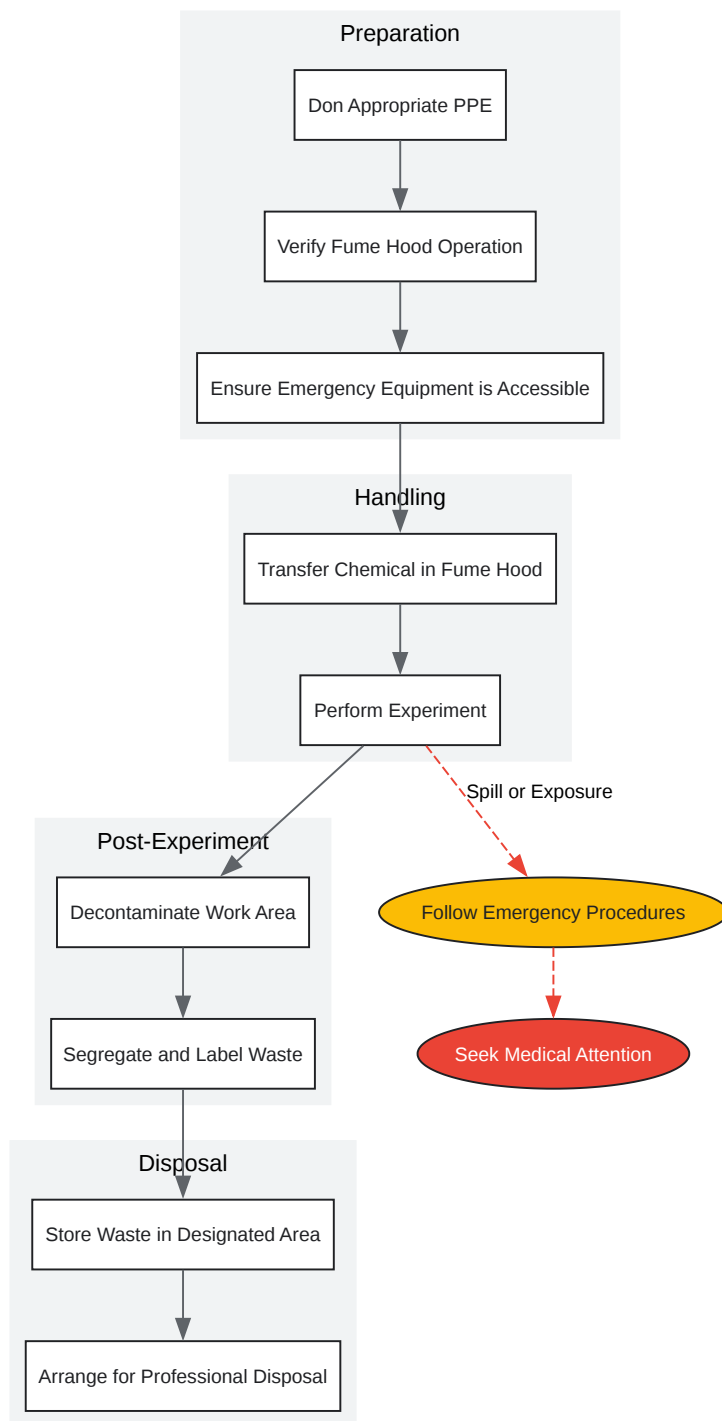
- **Waste Collection:** All waste contaminated with **4-(2-Methoxyethyl)morpholine**, including used gloves, pipette tips, and absorbent materials, must be collected in a dedicated, clearly labeled hazardous waste container.^[7]
- **Waste Segregation:** Do not mix **4-(2-Methoxyethyl)morpholine** waste with other waste streams.

- Container Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name, and the associated hazards.
- Disposal: Dispose of the hazardous waste through a licensed environmental waste management company, following all local, state, and federal regulations.[\[2\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-(2-Methoxyethyl)morpholine**, from preparation to disposal.

Safe Handling Workflow for 4-(2-Methoxyethyl)morpholine



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Caption: Logical workflow for handling **4-(2-Methoxyethyl)morpholine**.

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